

# An In-depth Technical Guide on the Thermophysical Properties of 8-Methylquinoline

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## Compound of Interest

Compound Name: 8-Methylquinoline

Cat. No.: B175542

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermophysical properties of **8-Methylquinoline**, a heterocyclic aromatic compound of interest in various fields of research and development. This document summarizes key quantitative data in structured tables, details the experimental protocols used for their determination, and presents visual representations of relevant chemical pathways.

## Core Thermophysical Property Data

The thermophysical properties of **8-Methylquinoline** have been determined through various experimental methods. The following tables consolidate the available data from reputable sources, providing a clear and concise reference for researchers.

Property	Value	Conditions	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>9</sub> N	-	[1]
Molecular Weight	143.19 g/mol	-	[1]
Melting Point	-80 °C	-	[1]
Boiling Point	247.7 °C	101.325 kPa	[2]
143 °C	34 mmHg	[1]	
Density	1.052 g/mL	25 °C	[1]
1.067 g/mL	20 °C	[3]	
Refractive Index	1.614 (n <sub>20/D</sub> )	20 °C	[1]
Flash Point	105 °C	closed cup	[1]
Vapor Pressure	0.025 kPa	25 °C	[2]

## Temperature-Dependent Properties

The following tables provide data on thermophysical properties that vary with temperature, as reported in the literature.

Table 2: Density of Liquid **8-Methylquinoline** at Various Temperatures[2]

Temperature (K)	Density (g/cm <sup>3</sup> )
298.15	1.069
310	1.060
320	1.052
330	1.044
340	1.036
350	1.028
360	1.020
370	1.011

Table 3: Heat Capacity of Liquid **8-Methylquinoline** at Various Temperatures[2]

Temperature (K)	Heat Capacity (J·K <sup>-1</sup> ·mol <sup>-1</sup> )
298.15	213.9
300	214.7
320	222.1
340	229.7
360	237.5
380	245.4
400	253.5

Table 4: Vapor Pressure of Liquid **8-Methylquinoline** at Various Temperatures[2]

Temperature (K)	Vapor Pressure (kPa)
324.00	0.20
344.00	0.59
365.00	1.5
386.00	3.4
407.00	6.9
428.00	13.0
450.00	23.6
472.00	40.8
495.00	67.5
521.00	101.325

## Experimental Protocols

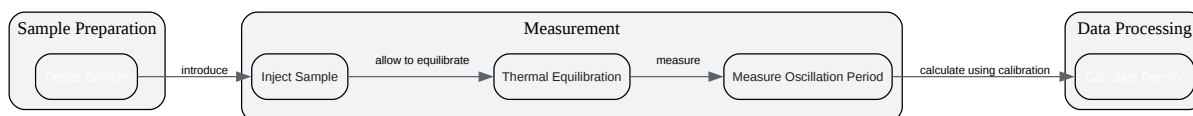
The determination of the thermophysical properties of **8-Methylquinoline** involves a range of precise experimental techniques. The methodologies outlined below are based on the key experiments reported by Chirico and Steele in the Journal of Chemical & Engineering Data (2005), a primary source for much of the critically evaluated data.

### Density Measurement (Vibrating-Tube Densitometry)

The density of liquid **8-Methylquinoline** was determined using a vibrating-tube densitometer. This method relies on the principle that the natural frequency of oscillation of a U-shaped tube changes with the mass of the liquid it contains.

- Apparatus: A commercially available vibrating-tube densitometer (e.g., Anton Paar DMA 58) is typically used. The instrument is equipped with a thermostat to control the temperature of the sample cell with high precision (e.g.,  $\pm 0.005$  K).
- Calibration: The densitometer is calibrated using two fluids of accurately known density, typically dry air and distilled water, over the desired temperature and pressure range.

- Procedure:
  - The sample of **8-Methylquinoline** is degassed to remove any dissolved air.
  - The sample is introduced into the thermostatted measuring cell of the densitometer.
  - The system is allowed to reach thermal equilibrium at the desired temperature.
  - The period of oscillation of the U-tube is measured electronically.
  - The density is calculated from the measured period of oscillation using the calibration constants.
- Uncertainty: The uncertainty in the measured density is typically in the range of  $\pm 0.0001 \text{ g}\cdot\text{cm}^{-3}$ .



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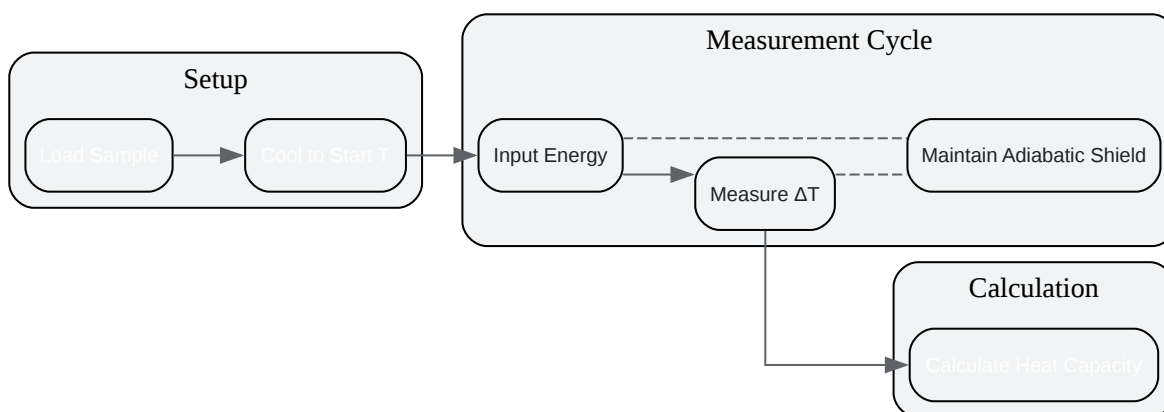
### *Vibrating-Tube Densitometry Workflow*

## Heat Capacity Measurement (Adiabatic Calorimetry)

The heat capacity of **8-Methylquinoline** was measured using a high-precision adiabatic calorimeter. This technique involves measuring the temperature rise of a sample upon the input of a known amount of electrical energy while minimizing heat exchange with the surroundings.

- Apparatus: A laboratory-constructed adiabatic calorimeter is employed. The calorimeter vessel, typically made of gold-plated copper, is suspended within an adiabatic shield. The temperatures of the vessel and the shield are monitored and controlled to maintain a near-zero temperature difference.

- Procedure:
  - A known mass of the **8-Methylquinoline** sample is hermetically sealed in the calorimeter vessel.
  - The calorimeter is cooled to the starting temperature (e.g., liquid nitrogen temperature).
  - A series of energy increments are introduced to the sample via a heater, and the resulting temperature increase is measured with a platinum resistance thermometer.
  - The temperature difference between the calorimeter and the adiabatic shield is continuously monitored and minimized by controlling the shield temperature.
- Data Analysis: The heat capacity is calculated from the amount of energy supplied and the corresponding temperature rise, after correcting for any small heat exchange with the surroundings.



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#### *Adiabatic Calorimetry Workflow*

## Vapor Pressure Measurement (Comparative Ebulliometry)

Vapor pressure measurements were conducted using a comparative ebulliometer. This method involves determining the boiling temperature of the sample at a known, controlled pressure.

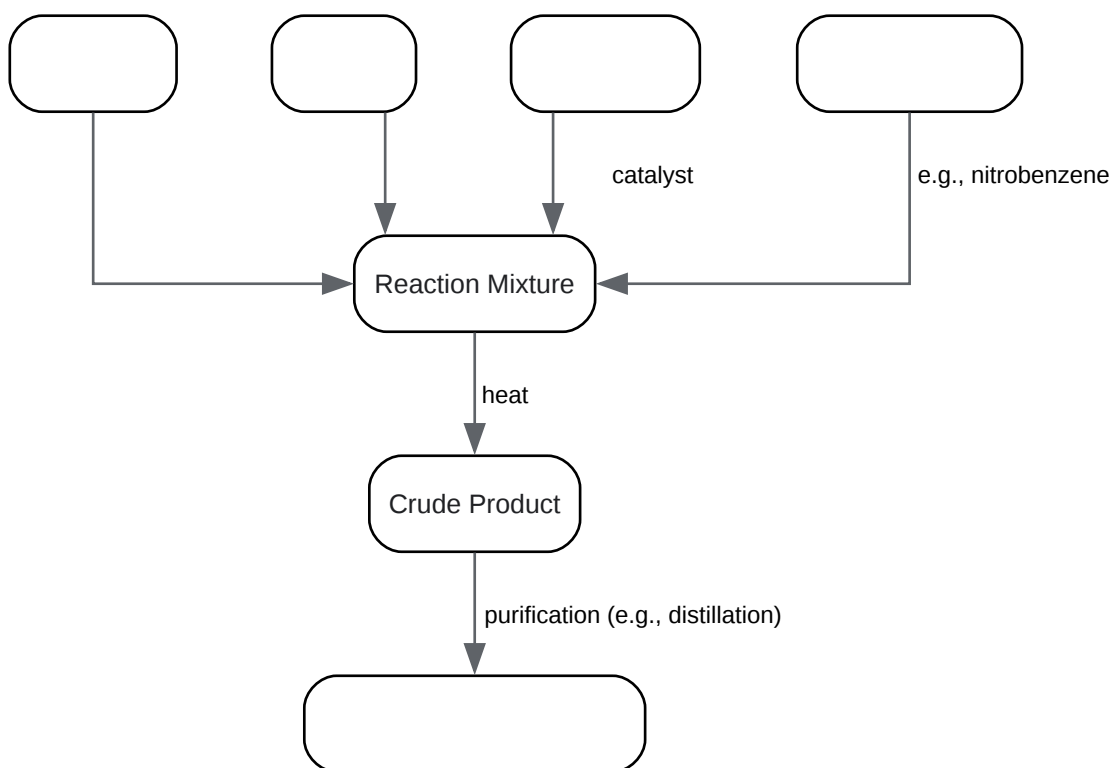
- Apparatus: A comparative ebulliometer, which consists of a boiler, a Cottrell pump for ensuring vapor-liquid equilibrium, a thermowell for temperature measurement, and a connection to a pressure control system.
- Procedure:
  - The ebulliometer is charged with the **8-Methylquinoline** sample.
  - The system is evacuated and then filled with an inert gas (e.g., helium) to a desired pressure, which is precisely measured with a quartz spiral gauge or a similar high-precision manometer.
  - The sample is heated to its boiling point at the set pressure.
  - The temperature of the vapor-liquid equilibrium is measured using a platinum resistance thermometer.
  - The procedure is repeated at various pressures to obtain a set of vapor pressure-temperature data.

## Chemical Pathways

Understanding the synthesis and degradation of **8-Methylquinoline** is crucial for its application and environmental fate assessment. The following diagrams illustrate a common synthesis route and a potential microbial degradation pathway.

## Synthesis of 8-Methylquinoline (Doebner-von Miller Reaction)

A common method for the synthesis of quinolines is the Doebner-von Miller reaction. A variation of this reaction can be used to produce **8-Methylquinoline**.



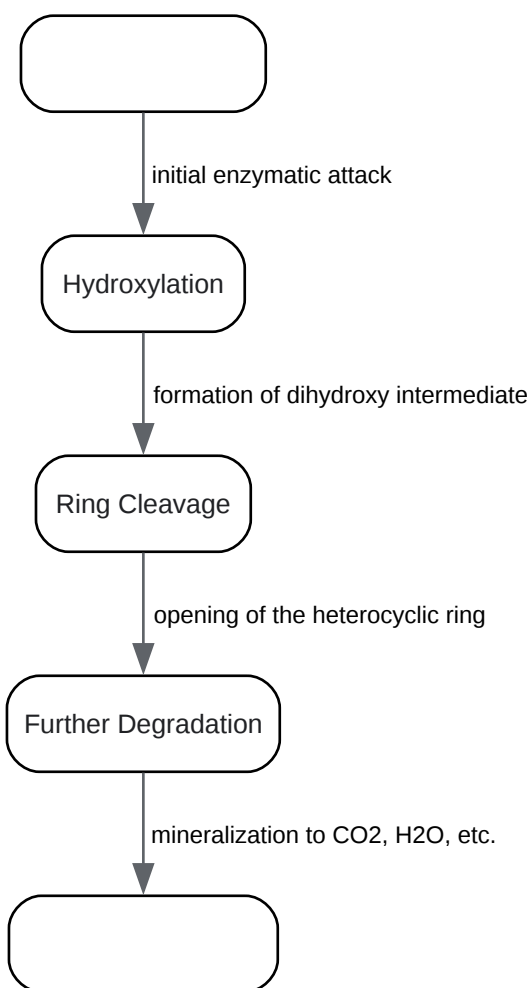
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### *Doebner-von Miller Synthesis of 8-Methylquinoline*

## Microbial Degradation Pathway of 8-Methylquinoline

Microbial degradation is a key process in the environmental fate of quinoline and its derivatives. The following diagram illustrates a plausible pathway for the microbial degradation of **8-Methylquinoline**, based on studies of similar compounds.





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### Microbial Degradation of **8-Methylquinoline**

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## References

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